

solubility of sodium 4-nitrophenolate in different solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitrophenolate

Cat. No.: B089219

[Get Quote](#)

An In-depth Technical Guide on the Solubility of Sodium 4-Nitrophenolate

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical compounds is paramount. Sodium **4-nitrophenolate**, a compound with applications ranging from organic synthesis to agriculture, is no exception. This technical guide provides a detailed overview of the solubility of sodium **4-nitrophenolate** in various solvents, outlines experimental protocols for solubility determination, and visualizes its synthesis pathway.

Solubility of Sodium 4-Nitrophenolate

Sodium **4-nitrophenolate** is generally characterized by its high solubility in water and its solubility in several common organic solvents. This is attributed to the ionic nature of the sodium salt and the polar nitro group. The compound typically exists as a yellow crystalline solid, and its dihydrate form is also common.

Quantitative Solubility Data

The following table summarizes the available quantitative data on the solubility of sodium **4-nitrophenolate**. It is important to note that comprehensive data across a wide range of solvents and temperatures is not extensively documented in publicly available literature.

Solvent	Temperature (°C)	Solubility	Form
Water	20	1.39 g/100 mL	Anhydrous
Water	25	5.97 g/100 mL	Tetrahydrate

Qualitative Solubility Information

Qualitative assessments consistently describe sodium **4-nitrophenolate** as being readily soluble in water.^[1] It is also reported to be soluble in polar organic solvents such as:

- Ethanol^[2]
- Methanol^[2]
- Acetone^[2]

The solubility in these organic solvents is a critical factor for its use in various organic reactions and formulations.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for various applications, including process development, formulation, and quality control. The following are detailed methodologies for key experiments to determine the solubility of a solid compound like sodium **4-nitrophenolate** in a liquid solvent.

Method 1: Isothermal Shake-Flask Method

This is a widely accepted method for determining equilibrium solubility.

Objective: To determine the saturation concentration of a solute in a solvent at a constant temperature.

Materials and Apparatus:

- Sodium **4-nitrophenolate**
- Solvent of interest (e.g., water, ethanol)

- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- **Preparation:** Add an excess amount of sodium **4-nitrophenolate** to a known volume of the solvent in a sealed flask. The excess solid is crucial to ensure that saturation is reached.
- **Equilibration:** Place the flask in a thermostatic shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the suspension to settle. To separate the undissolved solid from the saturated solution, centrifuge the sample.
- **Filtration:** Carefully draw the supernatant and filter it through a syringe filter to remove any remaining solid particles.
- **Quantification:** Accurately dilute a known volume of the filtrate. Determine the concentration of sodium **4-nitrophenolate** in the diluted solution using a pre-calibrated analytical method such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
- **Calculation:** Calculate the original concentration of the saturated solution, which represents the solubility at that temperature.

Method 2: Polythermal Method (Solubility Curve Determination)

This method is used to determine the solubility of a compound at various temperatures to construct a solubility curve.

Objective: To determine the temperature at which a solution of a known concentration becomes saturated.

Materials and Apparatus:

- Sodium **4-nitrophenolate**
- Solvent of interest
- Jacketed glass vessel with a stirrer
- Temperature probe
- Heating/cooling circulator
- Analytical balance

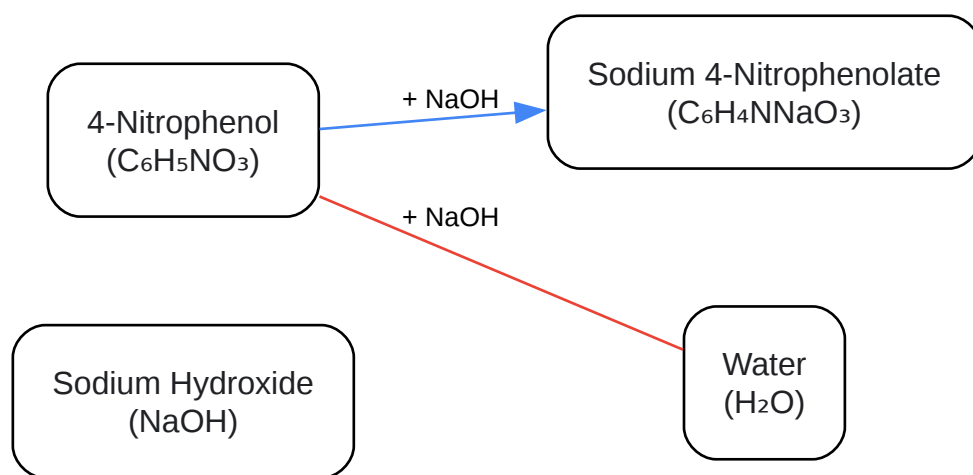
Procedure:

- Preparation: Prepare a series of solutions with different known concentrations of sodium **4-nitrophenolate** in the chosen solvent.
- Heating and Dissolution: Heat each solution while stirring until all the solid has completely dissolved.
- Controlled Cooling: Slowly cool the solution at a controlled rate (e.g., 0.5 °C/min) with continuous stirring.
- Observation of Crystallization: Carefully observe the solution and record the temperature at which the first crystals appear. This temperature is the saturation temperature for that specific concentration.
- Data Compilation: Repeat this process for all prepared solutions.

- Curve Construction: Plot the recorded saturation temperatures against the corresponding concentrations to generate the solubility curve.

Synthesis of Sodium 4-Nitrophenolate

A common method for the synthesis of sodium **4-nitrophenolate** involves the neutralization of 4-nitrophenol with sodium hydroxide. This acid-base reaction is straightforward and typically performed in an aqueous medium.



[Click to download full resolution via product page](#)

Caption: Synthesis of Sodium **4-Nitrophenolate** from 4-Nitrophenol and Sodium Hydroxide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Nitrophenol sodium salt(824-78-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. sunsagro.com [sunsagro.com]
- To cite this document: BenchChem. [solubility of sodium 4-nitrophenolate in different solvents]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b089219#solubility-of-sodium-4-nitrophenolate-in-different-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com